1,3-dichloro-5-tert-butoxybenzene properties

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Compound of Interest

Compound Name:	*1-(tert-Butoxy)-3,5-dichlorobenzene*
Cat. No.:	*B13708980*

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Technical Whitepaper: 1,3-Dichloro-5-tert-butoxybenzene

Synthesis, Reactivity, and Pharmaceutical Applications[1]

Executive Summary

1,3-Dichloro-5-tert-butoxybenzene (CAS: 74986-43-9) is a specialized aromatic intermediate utilized in the synthesis of complex pharmaceutical agents and agrochemicals. Structurally, it features a 1,3,5-trisubstituted benzene core where two chlorine atoms provide handles for cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig), while the bulky tert-butoxy group serves as both a lipophilic anchor and a masked phenol.

This guide provides a comprehensive technical analysis of the compound, detailing optimized synthetic protocols, reactivity profiles governed by electronic effects, and its strategic application in medicinal chemistry.[1]

Chemical Identity & Physicochemical Profile

The unique substitution pattern of 1,3-dichloro-5-tert-butoxybenzene imparts specific physical properties, notably increased lipophilicity compared to its parent phenol, making it an excellent

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candidate for modifying the DMPK (Drug Metabolism and Pharmacokinetics) profile of drug candidates.

Table 1: Physicochemical Properties

Property	Data / Value	Note
Chemical Name	1,3-Dichloro-5-(1,1-dimethylethoxy)benzene	IUPAC
CAS Number	74986-43-9	Verified Identifier
Molecular Formula	$C_{10}H_{12}Cl_2O$	
Molecular Weight	219.11 g/mol	
Physical State	Low-melting Solid or Oil	Predicted based on dibromo analog (MP ~28°C)
Boiling Point	~230–240 °C (Predicted)	Extrapolated from 1,3-dibromo analog
Solubility	High in organic solvents (DCM, THF, Toluene)	Insoluble in water due to lipophilic t-butyl group
Electronic Character	Electron-Deficient Ring	Due to two electron-withdrawing Cl groups

Synthetic Pathways

The synthesis of 1,3-dichloro-5-tert-butoxybenzene presents a challenge: the electron-withdrawing chlorine atoms deactivate the phenolic oxygen, reducing its nucleophilicity. Standard Williamson ether synthesis (using t-butyl halides) is ineffective due to competing elimination reactions. Two robust protocols are recommended.

Protocol A: Acid-Catalyzed Addition to Isobutylene (Industrial Scale)

This method utilizes the atom-economic addition of the phenol across the double bond of isobutylene.

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- Reagents: 3,5-Dichlorophenol, Isobutylene (gas), H_2SO_4 or Amberlyst-15 (catalyst).
- Solvent: Dichloromethane (DCM) or Toluene.
- Mechanism: Protonation of isobutylene generates the tert-butyl cation, which is captured by the phenolic oxygen.

Step-by-Step Methodology:

- Setup: Charge a pressure reactor (autoclave) with 3,5-dichlorophenol (1.0 equiv) and DCM (5 mL/mmol).
- Catalyst: Add concentrated H_2SO_4 (0.05 equiv) or Amberlyst-15 resin (10 wt%).
- Addition: Cool the mixture to -10°C. Condense isobutylene (2.0–3.0 equiv) into the vessel.
- Reaction: Seal the reactor and stir at room temperature for 12–24 hours. Monitor by TLC/GC-MS.
- Workup: Vent excess isobutylene. Wash the organic layer with saturated $NaHCO_3$ (to neutralize acid) and brine.
- Purification: Dry over $MgSO_4$, concentrate, and purify via vacuum distillation or silica gel chromatography (Hexanes/EtOAc 95:5).

Protocol B: Boc-Anhydride Activation (Laboratory Scale)

For smaller scales where handling gaseous isobutylene is impractical, the use of Di-tert-butyl dicarbonate (Boc_2O) with a Lewis acid catalyst is preferred.

- Reagents: 3,5-Dichlorophenol, Boc_2O, Magnesium Perchlorate [$Mg(ClO_4)_2$].
- Conditions: 40°C, Solvent-free or in DCM.
- Note: This method avoids high-pressure equipment and generates CO_2 and t-BuOH as byproducts.

Reactivity & Functionalization Logic

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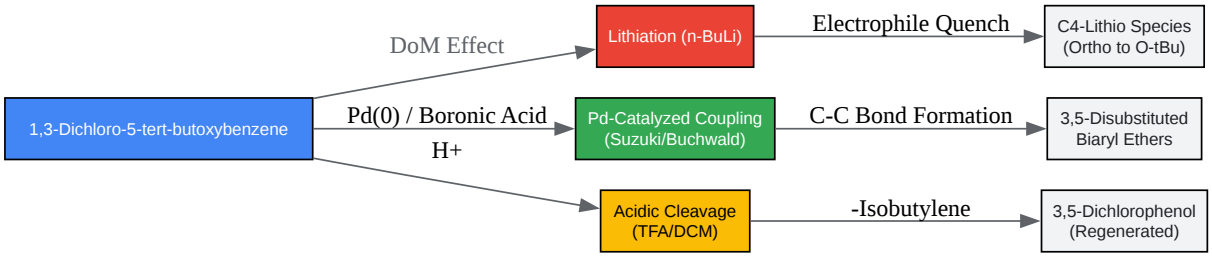
The 1,3-dichloro-5-tert-butoxybenzene scaffold offers three distinct sites for functionalization, governed by the interplay of Directed Ortho Metalation (DoM) and Inductive Effects.

Key Reactivity Patterns:

- Lithiation (Regioselectivity):
  - Site A (C2 - Between Cl/Cl): Most acidic proton due to the inductive effect of two flanking chlorines. However, it is sterically crowded.
  - Site B (C4/C6 - Between Cl/O-tBu): The oxygen atom of the tert-butoxy group is a powerful ortho-director for lithiation (coordination to Li).
  - Outcome: Treatment with n-BuLi typically results in lithiation at C4/C6 due to the chelating effect of the oxygen, overriding the acidity of C2.
- Cross-Coupling (Suzuki-Miyaura):
  - The aryl chlorides are suitable electrophiles for Pd-catalyzed coupling.
  - Selectivity: Monocoupling can be achieved to create non-symmetric biaryls. The second chloride can then be coupled under more forcing conditions (e.g., using Buchwald ligands like XPhos or SPhos).
- Deprotection:
  - The tert-butyl group is acid-labile. Treatment with Trifluoroacetic acid (TFA) or $TiCl_4$ removes the alkyl group, regenerating the phenol. This allows the molecule to serve as a protected intermediate during harsh basic steps.

Visualizing the Reactivity Landscape

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Figure 1: Reactivity profile showing the three primary diversion points for chemical modification.

Applications in Drug Discovery

The 3,5-dichloro-5-tert-butoxy motif is particularly valuable in Medicinal Chemistry for "Scaffold Hopping" and optimizing physicochemical properties.

- Metabolic Blocking: The chlorine atoms at the 3 and 5 positions block metabolic oxidation (P450 metabolism) at the most reactive sites of the ring.
- Lipophilic Spacer: The tert-butyl group adds significant bulk and lipophilicity (LogP increase), which can improve blood-brain barrier (BBB) permeability or potency in hydrophobic binding pockets.
- Pro-drug Strategy: The ether can act as a stable precursor to the active phenol, which may be released slowly in vivo under acidic conditions (e.g., in the stomach or lysosomes), although the tert-butyl ether is generally quite stable physiologically.

Safety & Handling Protocol

While specific toxicological data for this intermediate is limited, it should be handled with the same precautions as 3,5-dichlorophenol and other halogenated aromatics.

- Hazards: Likely a skin and eye irritant.[2][3] The tert-butyl group increases volatility and skin permeability compared to the parent phenol.

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- Storage: Store in a cool, dry place under inert gas (Nitrogen/Argon). The compound is stable but should be kept away from strong acids to prevent premature deprotection.
- Disposal: Incineration in a chemical waste facility equipped with scrubbers for HCl gas.

References

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